

# Ischemin Sodium Salt: A Technical Guide to Solubility in DMSO and Water

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ischemin sodium*

Cat. No.: *B1150106*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **Ischemin sodium** salt in two common laboratory solvents: dimethyl sulfoxide (DMSO) and water. The information presented herein is intended to support researchers and professionals in the fields of drug discovery and development by providing essential data and standardized methodologies for the preparation of **Ischemin sodium** salt solutions.

## Quantitative Solubility Data

The solubility of a compound is a critical physicochemical property that influences its biological activity and formulation development. The following table summarizes the available quantitative solubility data for **Ischemin sodium** salt in DMSO and water.

Solvent	Solubility	Molar Concentration (approx.)	Method	Source
DMSO	< 35.74 mg/mL	< 100 mM	Not Specified	GlpBio[1]
Water	< 35.74 mg/mL	< 100 mM	Not Specified	GlpBio[1]

Note: The provided solubility data indicates the upper limit of the tested concentration. The actual saturation solubility may be higher. The molar concentration is approximated based on a

molecular weight of 357.36 g/mol .

## Experimental Protocol for Solubility Determination: The Shake-Flask Method

To ensure accurate and reproducible solubility measurements, standardized protocols are essential. The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound.<sup>[2][3]</sup>

Objective: To determine the thermodynamic equilibrium solubility of **Ischemin sodium** salt in a specified solvent (e.g., DMSO or water).

Materials:

- **Ischemin sodium** salt (solid powder)
- Solvent of interest (e.g., high-purity DMSO or deionized water)
- Glass vials with screw caps
- Orbital shaker or rotator with temperature control
- Microcentrifuge
- Syringe filters (e.g., 0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrumentation
- Calibrated analytical balance

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of solid **Ischemin sodium** salt to a series of glass vials.
- **Solvent Addition:** Add a precise volume of the desired solvent (DMSO or water) to each vial.

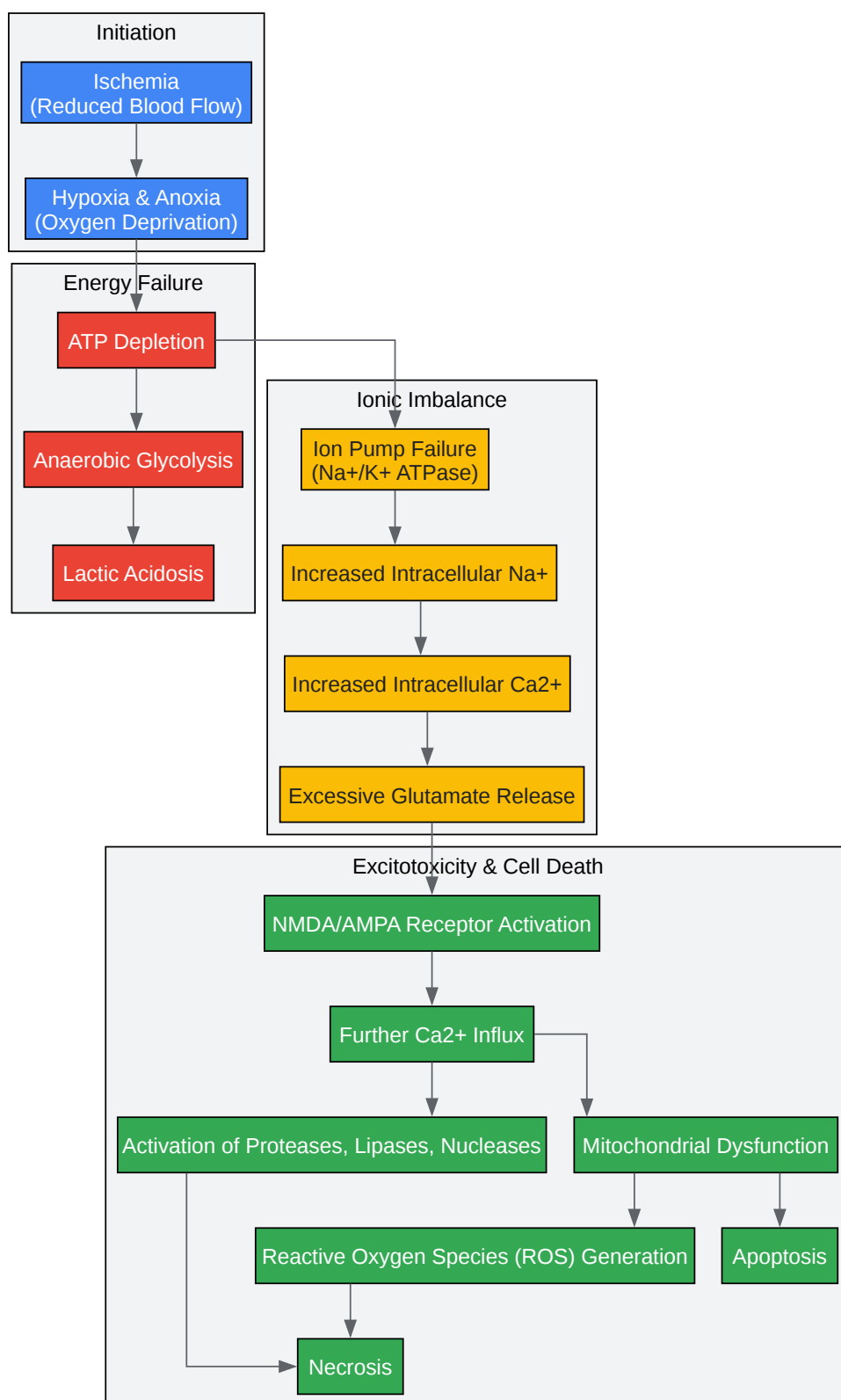
- **Equilibration:** Tightly cap the vials and place them on an orbital shaker. Agitate the samples at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.<sup>[3]</sup>
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed to permit the sedimentation of undissolved solid.
- **Sample Collection and Filtration:** Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed. Filter the aliquot through a syringe filter to remove any remaining undissolved compound.
- **Dilution:** Dilute the filtered solution with an appropriate solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated analytical method, such as HPLC, to determine the concentration of the dissolved **Ischemin sodium** salt.
- **Data Analysis:** Calculate the original solubility of **Ischemin sodium** salt in the solvent by applying the dilution factor.

## Visualization of Relevant Biological Pathways

Given the name "Ischemin," it is highly probable that this compound is investigated in the context of ischemia, a condition characterized by restricted blood flow and subsequent oxygen and nutrient deprivation to tissues. The "ischemic cascade" is a complex series of biochemical events that are triggered by ischemia and lead to cell damage and death.<sup>[1][4]</sup> Understanding this pathway is crucial for the development of therapeutic interventions.

## The Ischemic Cascade Signaling Pathway

The following diagram illustrates the key events in the ischemic cascade.

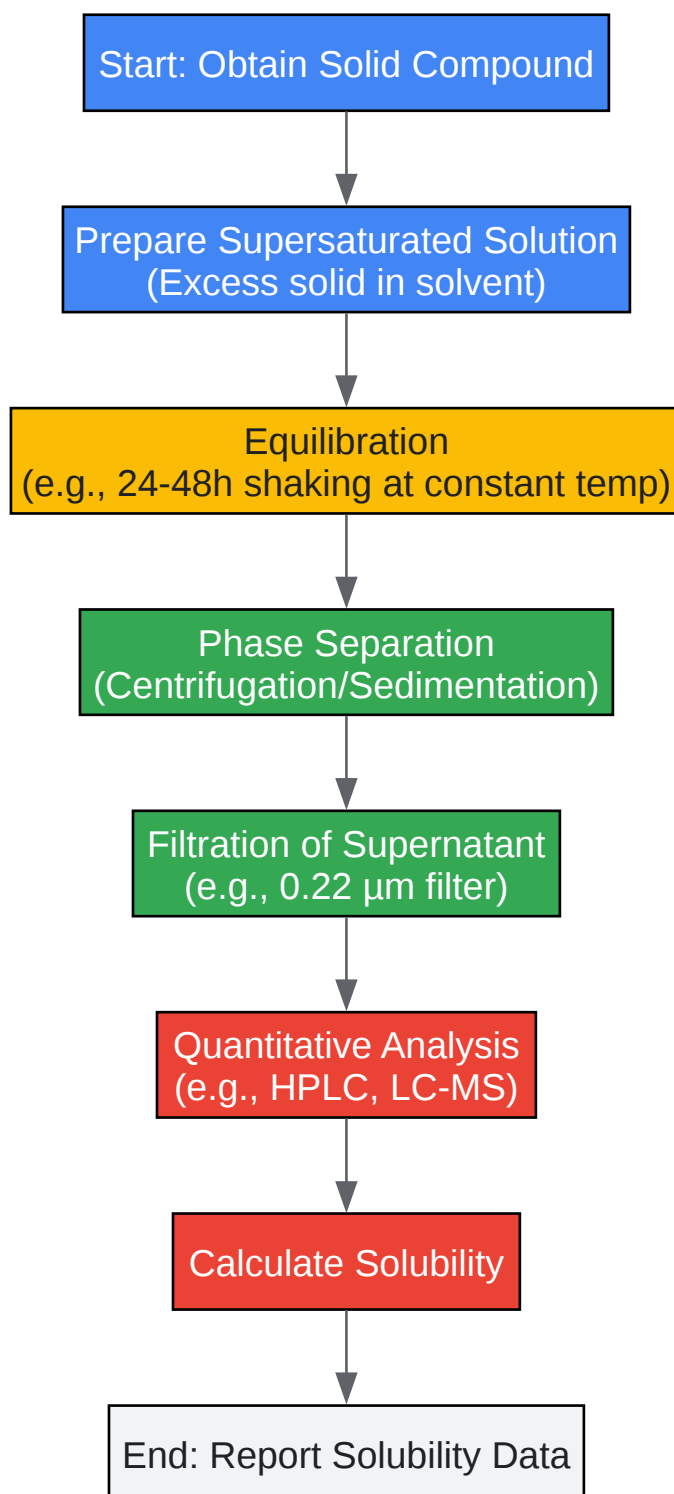


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Caption: The Ischemic Cascade Pathway.

## Experimental Workflow for Solubility Assessment

The following diagram outlines a typical workflow for determining the solubility of a compound like **Ischemin sodium** salt.



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Caption: Solubility Determination Workflow.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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